Structure Elucidation Guide: 1-(Bromomethyl)-4-propyl-trans-cyclohexane[1][2]

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Compound of Interest

Compound Name:	*1-(Bromomethyl)-4-propyl-trans-cyclohexane*
CAS No.:	*71458-12-3*
Cat. No.:	*B3151534*

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Executive Summary

Compound Identity: **1-(Bromomethyl)-4-propyl-trans-cyclohexane** CAS: 71458-12-3
Molecular Formula: $C_{10}H_{19}Br$ Molecular Weight: 219.16 g/mol [1][2][3]

This technical guide outlines the definitive protocol for the structural characterization of **1-(Bromomethyl)-4-propyl-trans-cyclohexane**. Commonly utilized as an intermediate in the synthesis of liquid crystals and pharmaceutical analogs (e.g., Nateglinide derivatives), the precise determination of its stereochemistry is critical.[2]

The central challenge in characterizing this molecule is distinguishing the thermodynamic trans isomer (diequatorial) from the kinetic or impurity-driven cis isomer (axial-equatorial).[2] This guide provides a self-validating spectroscopic workflow, prioritizing Nuclear Magnetic Resonance (NMR) techniques to confirm the 1,4-trans diequatorial configuration.

Chemical Context & Stereochemical Logic[2][4]

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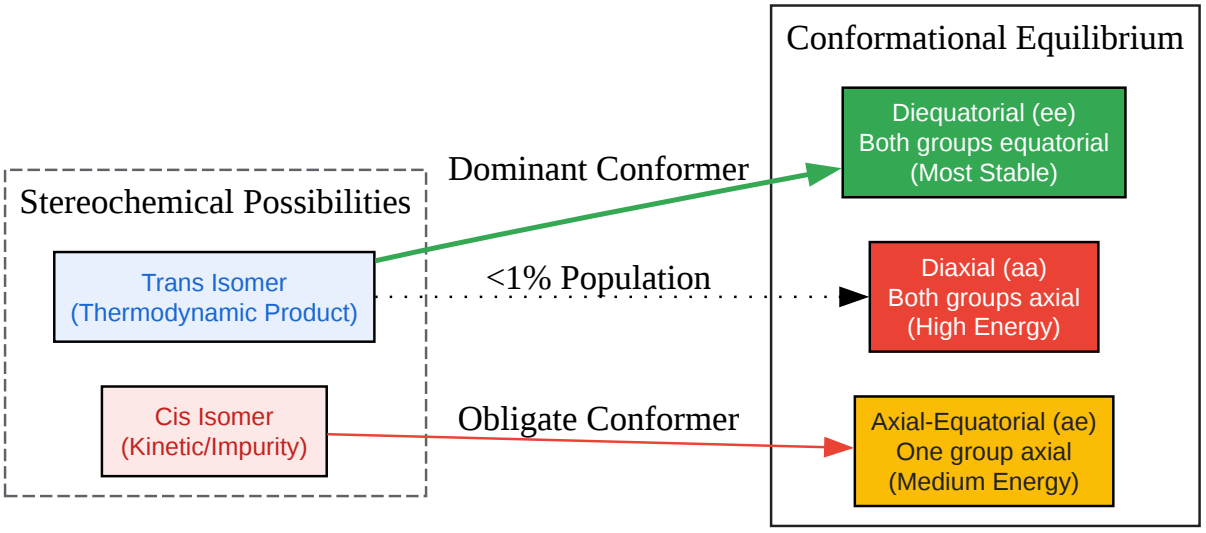
Before interpreting spectra, one must understand the conformational landscape.[2] The cyclohexane ring adopts a chair conformation.[2] For 1,4-disubstituted cyclohexanes:

- Trans Isomer: Substituents are on opposite faces of the ring.[2][4]
  - Conformer A: 1-Equatorial, 4-Equatorial (ee)[2]
  - Conformer B: 1-Axial, 4-Axial (aa)[2]
  - Thermodynamics: The bulky propyl group (A-value ~1.75 kcal/mol) and the bromomethyl group (A-value ~1.8 kcal/mol) strongly favor the equatorial position to minimize 1,3-diaxial interactions.[2] Therefore, the trans-ee conformer is the dominant species (>99%).[2]
- Cis Isomer: Substituents are on the same face.[2][4]
  - Conformer: 1-Axial, 4-Equatorial (or vice versa).
  - Stability: Always possesses one high-energy axial substituent, making it thermodynamically less stable than the trans-ee isomer.[2]

The Elucidation Goal: Prove the molecule exists in the trans-ee conformation by identifying specific coupling constants and NOE (Nuclear Overhauser Effect) signals characteristic of axial ring protons at positions C1 and C4.[2]

Conformational Logic Diagram

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Figure 1: Conformational analysis showing the thermodynamic preference for the diequatorial arrangement in the trans isomer.

Spectroscopic Strategy & Protocol

Phase 1: Mass Spectrometry (MS)

Objective: Confirm molecular weight and bromine presence.[2]

- Ionization Method: EI (Electron Impact) or APCI (Atmospheric Pressure Chemical Ionization).[2]
- Key Signals:
  - Molecular Ion (M+): Peaks at m/z 218 and 220.[2]
  - Isotope Pattern: The hallmark 1:1 intensity ratio between M+ (^{79}Br) and M+2 (^{81}Br) confirms the presence of a single bromine atom.[2]
  - Fragmentation: Loss of Br (M-79/81) leads to a cation at m/z 139 ($C_{10}H_{19}^+$), followed by alkyl chain fragmentation.[2]

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Phase 2: Infrared Spectroscopy (IR)

Objective: Verify functional groups and lack of unexpected impurities (e.g., alcohols from incomplete bromination).[2]

Frequency (cm^{-1})	Vibration Mode	Assignment
2850 - 2960	C-H Stretch	Aliphatic Cyclohexane & Propyl chain
1450	CH_2 Bend	Methylene scissoring
600 - 700	C-Br Stretch	Primary Alkyl Bromide
No 3200-3600	O-H Stretch	Confirms absence of starting alcohol

Phase 3: Nuclear Magnetic Resonance (NMR) - The Core Validation

Objective: Prove trans stereochemistry via scalar coupling (

) and spatial proximity (NOE).

1H NMR (Proton NMR) - 400 MHz or higher

Solvent: $CDCl_3$[2][5]

The spectrum will be defined by the symmetry of the 1,4-disubstituted ring.[2]

- The Bromomethyl Group (-CH_2Br):
  - Signal: Doublet (d).
  - Shift:

    3.2 – 3.4 ppm.[2]
  - Integration: 2H.

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- Coupling:

  Hz (coupling to H1).

- Significance: A clean doublet indicates a single conformer.[2]

- Ring Proton H1 (at C1):
  - Position: C1 carries the -CH_2Br group.[2]
  - Stereochemistry: In the trans-ee conformer, the substituent is equatorial, so H1 is axial.[2]
  - Shift:

    1.4 – 1.8 ppm (often overlapped with ring methylene protons).[2]

  - Multiplicity:Triplet of Triplets (tt).
  - Coupling Constants:
    - Hz (Coupling to axial H2/H6).[2]
    - Hz (Coupling to equatorial H2/H6).[2]
  - Diagnostic: The large coupling (

    Hz) is the "smoking gun" for an axial proton, confirming the equatorial position of the bromomethyl group.[2]

- Ring Proton H4 (at C4):
  - Position: C4 carries the Propyl group.[2][6]
  - Stereochemistry: In trans-ee, the propyl is equatorial, so H4 is axial.[2]
  - Shift:

    1.0 – 1.3 ppm.

  - Multiplicity:Triplet of Triplets (tt).

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- Coupling: Large

  (~10-12 Hz) confirms the propyl group is equatorial.[2]

- Propyl Chain:
  - Methyl (–CH_3): Triplet at

    0.9 ppm.[2]
  - Methylenes: Multiplets at

    1.2 – 1.4 ppm.[2]

13C NMR (Carbon NMR)[2][5]

- Total Carbons: 10 signals expected (due to symmetry, C2=C6 and C3=C5).[2]
- Key Shifts:
  - C-Br:

    35 – 40 ppm (CH_2 attached to Br).[2]
  - C1 & C4: Methine carbons of the ring.[2]
  - C2/C6 & C3/C5: Methylene carbons of the ring.[2]

2D NMR: NOESY (Nuclear Overhauser Effect Spectroscopy)

This is the definitive proof of stereochemistry if 1D coupling is ambiguous due to overlap.[2]

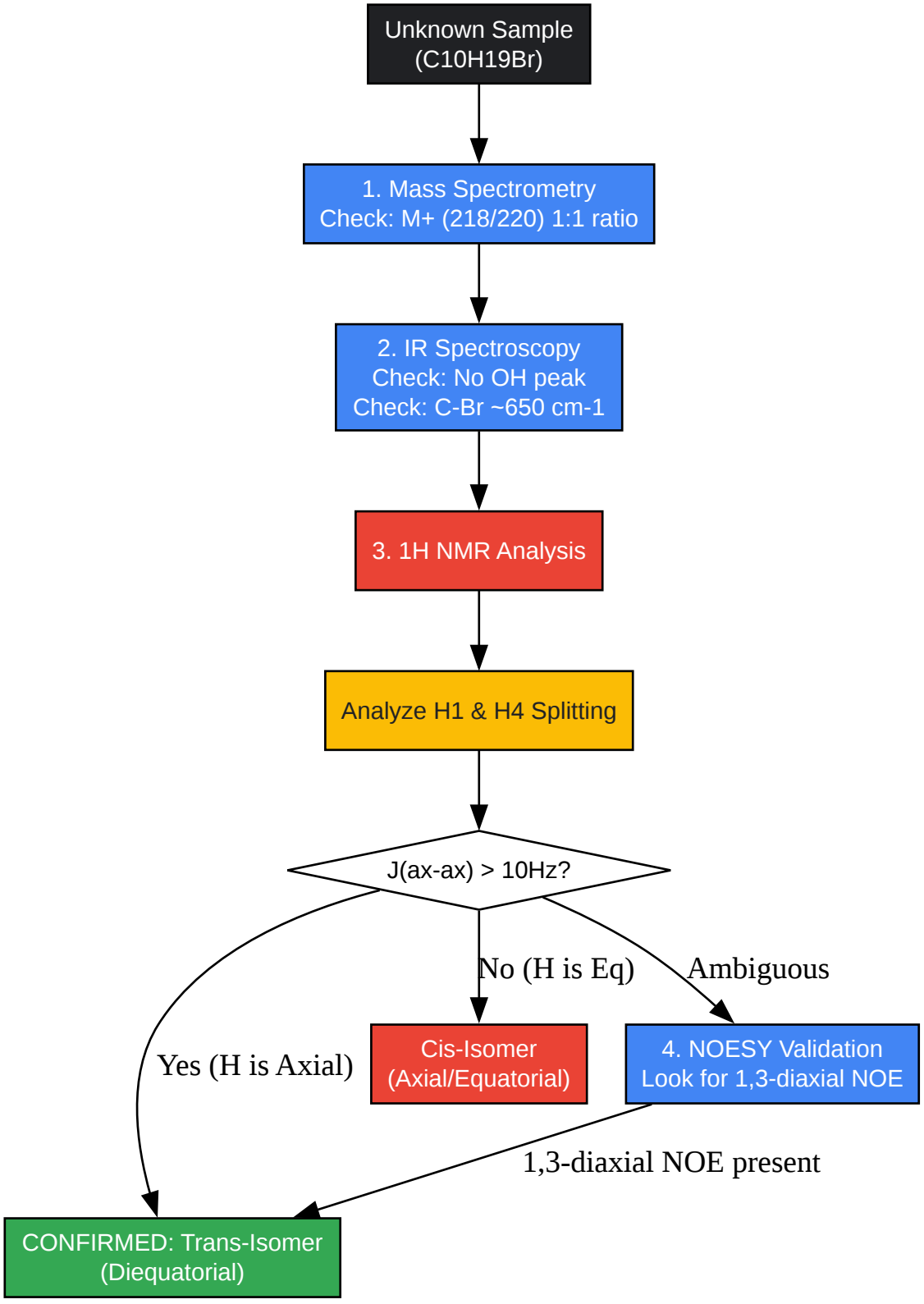
- Experiment: 1D-NOESY or 2D-NOESY.
- Target Interaction: Irradiate H1 (or H4).[2]
- Prediction for Trans-Isomer (H1 is Axial):
  - Strong NOE correlations to axial H3 and H5 (1,3-diaxial interaction).[2]
  - Absence of NOE to H4 (too far away, ~5Å).[2]

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- Prediction for Cis-Isomer:
  - If H1 were equatorial (cis), it would show NOE to equatorial H2/H6 and no 1,3-diaxial correlations.[2]

Elucidation Workflow Diagram

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Figure 2: Step-by-step decision tree for structural verification.

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Summary of Expected Data

Technique	Parameter	Expected Value / Observation
MS	Molecular Ion	m/z 218, 220 (1:1 intensity)
1H NMR	H1 Multiplicity	tt (Hz) indicating axial orientation
1H NMR	-CH_2Br Shift	3.3 ppm (Doublet, Hz)
13C NMR	Carbon Count	7 distinct signals (due to symmetry of C2/6 and C3/5)
NOESY	H1 Correlations	Strong NOE with axial H3/H5

References

- AA Blocks. (n.d.). **1-(Bromomethyl)-4-propyl-trans-cyclohexane** Product Data. Retrieved from [Link][2]
- PubChem. (n.d.).[2][7] 1-Bromo-4-propylcyclohexane Compound Summary. Retrieved from [Link][2][7][8]
- NIST WebBook. (n.d.).[2] Cyclohexanemethanol, α,α,4-trimethyl- (Structural Analog). Retrieved from [Link][2]

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Sources

- 1. Page loading... [wap.guidechem.com]

- 2. 1-Bromo-4-(propan-2-yl)cyclohexane | C9H17Br | CID 57594042 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. aablocks.com [aablocks.com]
- 4. cis-1-Bromo-4-tert-butylcyclohexane and trans-1-bromo-4-tert-buty... | Study Prep in Pearson+ [pearson.com]
- 5. TRANS-1-ISOPROPYL-4-METHYLCYCLOHEXANE(1678-82-6) 1H NMR spectrum [chemicalbook.com]
- 6. WO2010106550A2 - A process for the preparation of n-[[trans-4-(1-methylethyl)cyclohexyl]carbonyl]-d-phenylalanine - Google Patents [patents.google.com]
- 7. 1-Bromo-4-propylcyclohexane | C9H17Br | CID 14047241 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 1-Bromo-4-fluorocyclohexane | C6H10BrF | CID 20469401 - PubChem [pubchem.ncbi.nlm.nih.gov]
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